3-(Chloromethyl)-2-methylquinoline chemical structure and properties

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-(Chloromethyl)-2-methylquinoline*
CAS No.:	*500575-85-9*
Cat. No.:	*B3383830*

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An In-Depth Technical Guide to **3-(Chloromethyl)-2-methylquinoline**: Structure, Properties, and Applications in Medicinal Chemistry

Abstract

This technical guide provides a comprehensive overview of **3-(Chloromethyl)-2-methylquinoline**, a heterocyclic compound of significant interest in the field of medicinal chemistry and drug development. Quinoline derivatives are recognized for their wide spectrum of biological activities, and functionalized analogues such as **3-(Chloromethyl)-2-methylquinoline** serve as crucial intermediates in the synthesis of novel therapeutic agents.[1] [2] This document will delve into the chemical structure, physicochemical properties, synthesis, reactivity, and potential applications of this compound, with a particular focus on its role as a building block in the creation of complex, biologically active molecules. The guide is intended for researchers, scientists, and professionals in the pharmaceutical industry who are engaged in the design and synthesis of new chemical entities.

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Introduction: The Quinoline Scaffold in Drug Discovery

The quinoline ring system, consisting of a benzene ring fused to a pyridine ring, is a privileged scaffold in medicinal chemistry.[3] Its structural rigidity, aromatic nature, and the presence of a nitrogen heteroatom confer favorable pharmacokinetic and pharmacodynamic properties.[2] This has led to the development of a wide array of quinoline-based drugs with diverse therapeutic applications, including antimalarial (e.g., Chloroquine), antibacterial (e.g., Ciprofloxacin), and anticancer agents.[1][4] The ability to functionalize the quinoline core at various positions allows for the fine-tuning of its biological activity and physical properties. **3-(Chloromethyl)-2-methylquinoline** represents a key functionalized derivative, where the chloromethyl group at the 3-position provides a reactive handle for further chemical modifications, making it a valuable intermediate in the synthesis of more complex molecules.[4][5][6]

Chemical Structure and Physicochemical Properties

The chemical structure of **3-(Chloromethyl)-2-methylquinoline** is characterized by a quinoline core with a methyl group at the 2-position and a chloromethyl group at the 3-position.

Molecular Structure:

Caption: Chemical structure of **3-(Chloromethyl)-2-methylquinoline**.

Table 1: Physicochemical Properties of **3-(Chloromethyl)-2-methylquinoline** and Related Compounds

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Property	3-(Chloromethyl)-2-methylquinoline	3-Chloro-2-methylquinoline (Isomer)	2-Chloro-3-(chloromethyl)quinoline
CAS Number	Not explicitly available	10222-49-8[7][8]	90097-52-2[9][10]
Molecular Formula	$C_{11}H_{10}ClN$	$C_{10}H_8ClN$	$C_{10}H_7Cl_2N$
Molecular Weight	191.66 g/mol	177.63 g/mol [7]	212.07 g/mol [10]
Melting Point	Data not available	Not available	114-118 °C[10]
Boiling Point	Data not available	262.4 °C at 760 mmHg[8]	Data not available
Solubility	Data not available	Data not available	Soluble in Dimethylformamide[10]
XLogP3	3.0 (Predicted)	3.2 (Predicted)[7]	3.5 (Predicted)

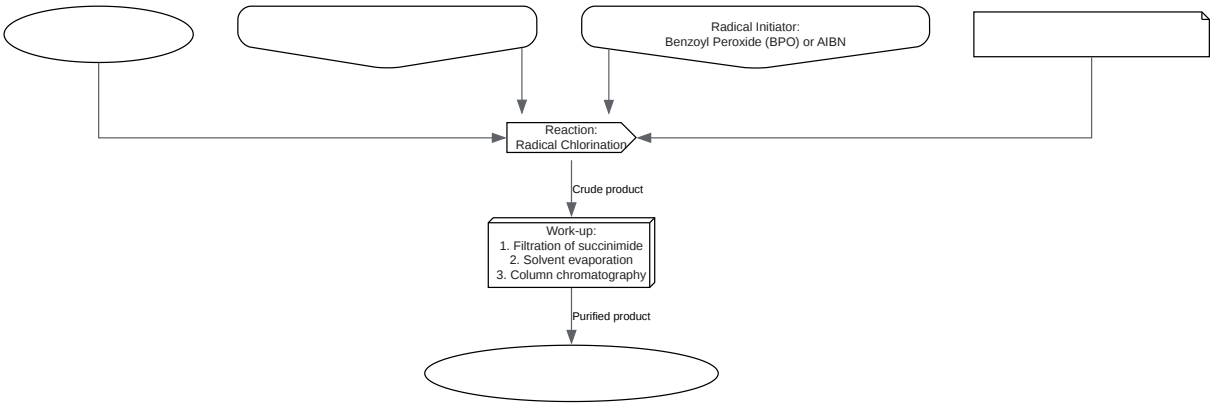
Note: Experimental data for **3-(Chloromethyl)-2-methylquinoline** is limited. Data for constitutional isomers and closely related compounds are provided for reference.

Synthesis of 3-(Chloromethyl)-2-methylquinoline

A definitive, published protocol for the synthesis of **3-(Chloromethyl)-2-methylquinoline** is not readily available. However, a plausible synthetic route can be devised based on established methods for the chlorination of methyl groups on heterocyclic rings. A common approach involves the radical chlorination of the corresponding 3-methyl-2-methylquinoline.

Proposed Synthetic Workflow:

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Caption: Proposed workflow for the synthesis of **3-(Chloromethyl)-2-methylquinoline**.

Detailed Experimental Protocol (Proposed):

- Reaction Setup: To a solution of 2,3-dimethylquinoline (1 equivalent) in a suitable solvent such as carbon tetrachloride or benzene, add N-chlorosuccinimide (NCS) (1.0-1.2 equivalents).
    - Causality: Carbon tetrachloride and benzene are common solvents for radical reactions as they are relatively inert under these conditions. NCS is a convenient and safer source of chlorine radicals compared to chlorine gas. An excess of NCS may be used to ensure complete conversion of the starting material.
- Initiation: Add a catalytic amount of a radical initiator, such as benzoyl peroxide (BPO) or azobisisobutyronitrile (AIBN) (0.02-0.1 equivalents).

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- Causality: BPO or AIBN decomposes upon heating to generate free radicals, which initiate the chain reaction of chlorination. The methyl group at the 3-position is generally more susceptible to radical halogenation than the methyl group at the 2-position due to electronic effects, though a mixture of products is possible.

- Reaction Conditions: Heat the reaction mixture to reflux (approximately 77-80 °C for CCl_4 or benzene) and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).

  - Causality: Refluxing provides the necessary thermal energy for the decomposition of the radical initiator and to overcome the activation energy of the reaction. Monitoring the reaction is crucial to determine the point of maximum conversion and to avoid the formation of dichlorinated byproducts.

- Work-up and Purification: After completion of the reaction, cool the mixture to room temperature. The succinimide byproduct will precipitate and can be removed by filtration. The filtrate is then concentrated under reduced pressure. The resulting crude product is purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure **3-(Chloromethyl)-2-methylquinoline**.

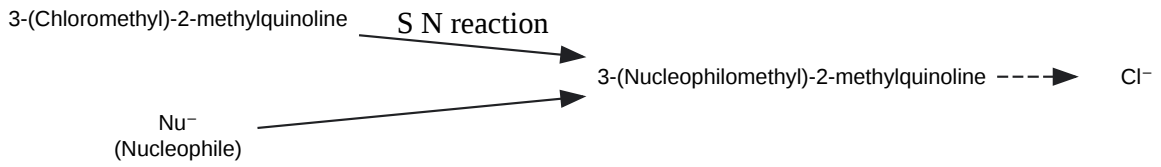
  - Causality: The filtration removes the solid byproduct. Evaporation of the solvent concentrates the product. Column chromatography is a standard technique for purifying organic compounds based on their polarity, and it is essential here to separate the desired product from any unreacted starting material, regioisomers, and over-chlorinated products.

Chemical Reactivity and Applications

The primary site of reactivity in **3-(Chloromethyl)-2-methylquinoline** is the chloromethyl group. The chlorine atom is a good leaving group, making the benzylic carbon susceptible to nucleophilic attack. This reactivity is the cornerstone of its utility as a synthetic intermediate.

Representative Reaction: Nucleophilic Substitution

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Caption: General scheme for nucleophilic substitution on **3-(Chloromethyl)-2-methylquinoline**.

This versatile reactivity allows for the introduction of a wide range of functional groups at the 3-position of the 2-methylquinoline scaffold. For example, reaction with:

- Amines (R_2NH): Yields various substituted amines, which are common moieties in pharmacologically active compounds.
- Alcohols/Phenols (ROH): In the presence of a base, forms ethers.
- Thiols (RSH): Forms thioethers.
- Cyanide (CN^-): Undergoes cyanation to introduce a nitrile group, which can be further hydrolyzed to a carboxylic acid or reduced to an amine.

The ability to easily introduce these diverse functionalities makes **3-(Chloromethyl)-2-methylquinoline** a valuable precursor in the synthesis of compound libraries for high-throughput screening in drug discovery programs. The 2-methyl-quinoline-3-yl-methyl scaffold can be found in molecules designed to target a variety of biological pathways, leveraging the known pharmacological potential of the quinoline core.[3][5]

Predicted Spectroscopic Data

While experimental spectral data for **3-(Chloromethyl)-2-methylquinoline** is not readily available, its ^1H NMR, ^{13}C NMR, IR, and Mass spectra can be predicted based on the analysis of its structural features and comparison with related quinoline derivatives.[11][12][13][14][15]

Table 2: Predicted Spectroscopic Data for **3-(Chloromethyl)-2-methylquinoline**

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Spectroscopy	Predicted Peaks and Interpretation
^{1}H NMR	δ 7.5-8.2 ppm (m, 4H): Aromatic protons of the quinoline ring system. The exact chemical shifts and multiplicities will depend on the substitution pattern. δ ~4.8 ppm (s, 2H): Methylene protons of the chloromethyl group (-CH_2Cl). The downfield shift is due to the deshielding effect of the adjacent chlorine atom and the aromatic ring. δ ~2.7 ppm (s, 3H): Methyl protons at the 2-position (-CH_3).
^{13}C NMR	δ ~158 ppm: C2 carbon attached to the nitrogen and methyl group. δ ~147 ppm: Quaternary carbon of the quinoline ring at the fusion point. δ ~125-138 ppm: Aromatic carbons of the quinoline ring. δ ~45 ppm: Carbon of the chloromethyl group (-CH_2Cl). δ ~24 ppm: Carbon of the methyl group at the 2-position (-CH_3).
IR (Infrared)	~3050 cm^{-1}: C-H stretching of the aromatic ring. ~2950 cm^{-1}: C-H stretching of the methyl and methylene groups. ~1600, 1500, 1450 cm^{-1}: C=C and C=N stretching vibrations of the quinoline ring. ~750-850 cm^{-1}: C-H out-of-plane bending of the aromatic ring. ~700-800 cm^{-1}: C-Cl stretching vibration.
Mass Spec (MS)	m/z ~191/193: Molecular ion peak (M^+) showing the characteristic 3:1 isotopic pattern for a compound containing one chlorine atom. m/z ~156: Fragment corresponding to the loss of a chlorine radical $(M - Cl)^+$. m/z ~141: Fragment corresponding to the loss of the chloromethyl group $(M - CH_2Cl)^+$.

Safety and Handling

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Specific safety data for **3-(Chloromethyl)-2-methylquinoline** is not available. However, based on the known hazards of related chloromethylated aromatic compounds and quinoline derivatives, the following precautions should be taken:[16][17]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- Ventilation: Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or vapors.
- Toxicity: Assumed to be harmful if swallowed, and may cause skin and eye irritation. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

In case of exposure, follow standard first-aid procedures and seek medical attention. A comprehensive risk assessment should be conducted before handling this compound.

Conclusion

3-(Chloromethyl)-2-methylquinoline is a valuable and versatile intermediate in organic synthesis, particularly within the realm of medicinal chemistry. Its key feature is the reactive chloromethyl group, which allows for a wide range of chemical transformations, enabling the synthesis of diverse libraries of quinoline derivatives. While there is a lack of extensive published data on its specific properties, a strong understanding of its chemistry can be inferred from related compounds. For researchers and drug development professionals, **3-(Chloromethyl)-2-methylquinoline** represents a key building block for the exploration of novel chemical space in the ongoing quest for new and improved therapeutic agents.

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- To cite this document: BenchChem. [3-(Chloromethyl)-2-methylquinoline chemical structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3383830/docs#3-chloromethyl-2-methylquinoline-chemical-structure-and-properties]

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